

# Application Notes and Protocols for Minimum Bactericidal Concentration (MBC) Assays of Brodimoprim

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## Compound of Interest

Compound Name: *Brodimoprim*

Cat. No.: *B1667867*

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## Introduction

**Brodimoprim** is a synthetic antibacterial agent belonging to the diaminopyrimidine class of drugs. It is a structural analogue of trimethoprim with a broad spectrum of activity against both Gram-positive and Gram-negative bacteria. **Brodimoprim** functions as a competitive inhibitor of bacterial dihydrofolate reductase (DHFR), an essential enzyme in the folic acid synthesis pathway.[1] The inhibition of DHFR blocks the production of tetrahydrofolate, a crucial cofactor for the synthesis of purines, thymidine, and certain amino acids, ultimately leading to the cessation of DNA, RNA, and protein synthesis in susceptible bacteria.[1] This targeted mechanism of action provides a high degree of selectivity for the bacterial enzyme over its mammalian counterpart.

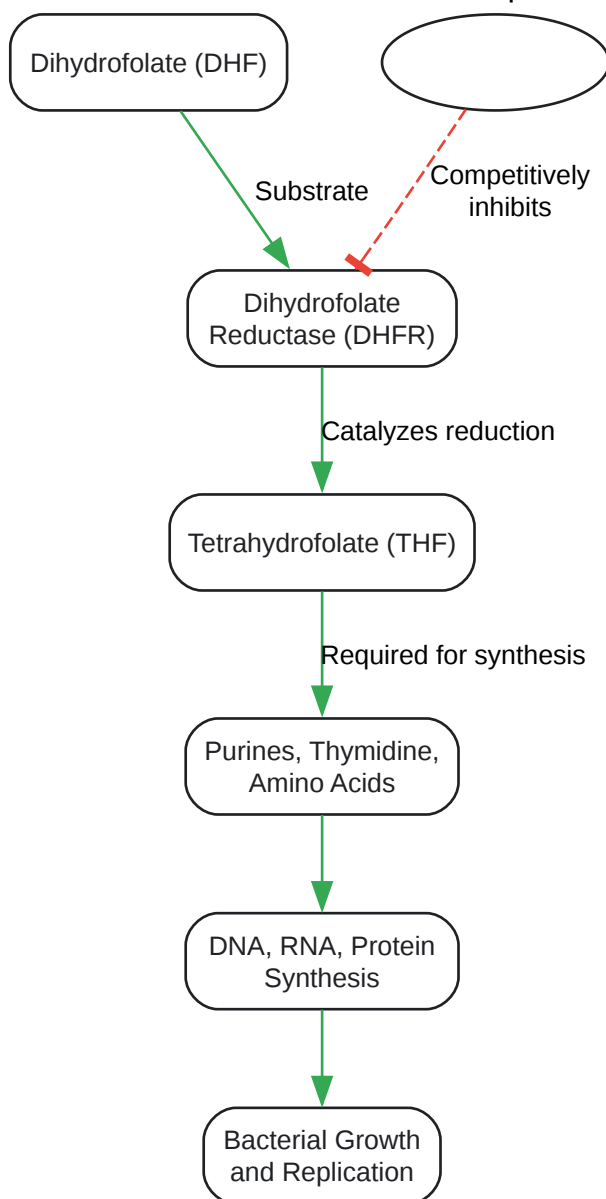
While the Minimum Inhibitory Concentration (MIC) assay determines the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism, the Minimum Bactericidal Concentration (MBC) assay is essential for determining the lowest concentration that results in microbial death. The MBC is defined as the lowest concentration of an antibacterial agent that causes a  $\geq 99.9\%$  reduction in the initial bacterial inoculum. This parameter is of particular importance for the development and clinical application of antibiotics, especially in the context of treating severe infections and in immunocompromised patients where a bactericidal effect is preferred.

These application notes provide a detailed protocol for determining the MBC of **Brodimoprim** against a range of bacterial species.

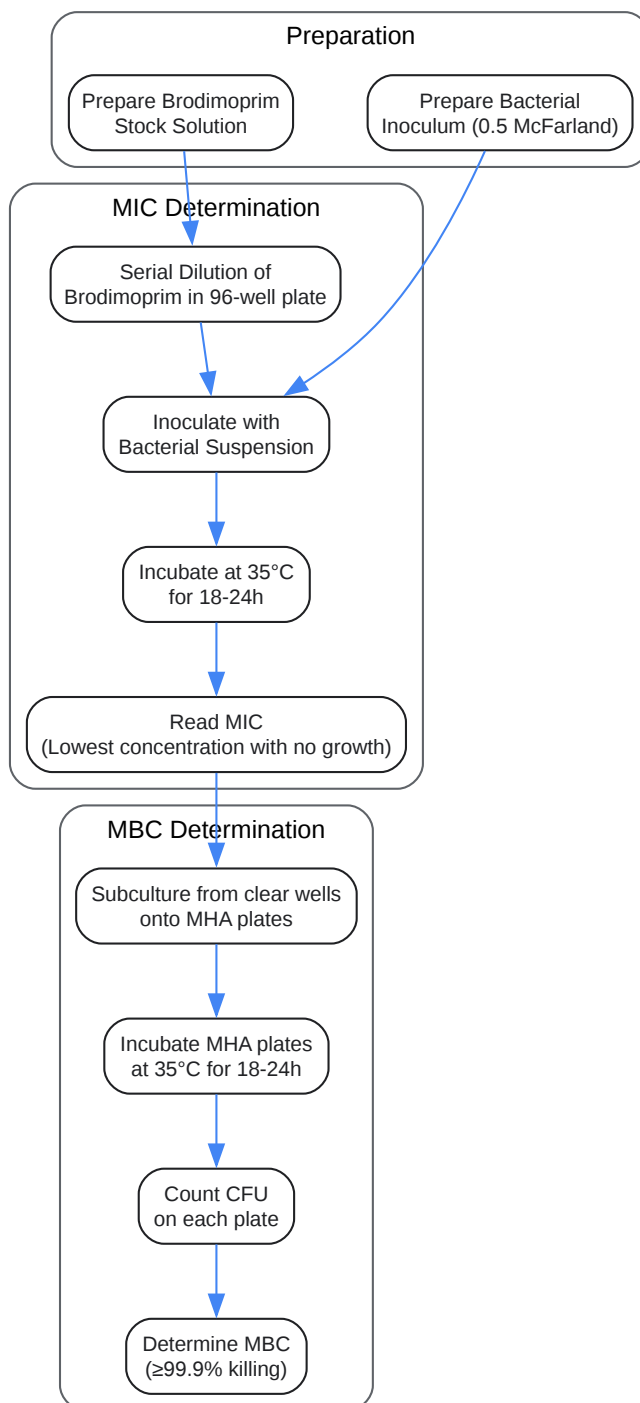
## Mechanism of Action of Brodimoprim

**Brodimoprim**'s primary target is the bacterial enzyme dihydrofolate reductase (DHFR). By competitively inhibiting DHFR, **Brodimoprim** disrupts the folic acid metabolic pathway, which is vital for bacterial survival.

## Mechanism of Action of Brodimoprim



## Experimental Workflow for Brodimoprim MBC Assay

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## References

- 1. In vitro brodimoprim activity on bacterial strains - PubMed [pubmed.ncbi.nlm.nih.gov]
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